

Safe Disposal of Epacadostat: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Epacadostat*

Cat. No.: *B1139497*

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The proper management and disposal of investigational drugs such as **Epacadostat** are critical for ensuring laboratory safety, environmental protection, and regulatory compliance. **Epacadostat**, an inhibitor of the enzyme indoleamine 2,3-dioxygenase 1 (IDO1), is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, adherence to strict disposal protocols is essential. This guide provides detailed, step-by-step procedures for the safe handling and disposal of **Epacadostat** in a research setting.

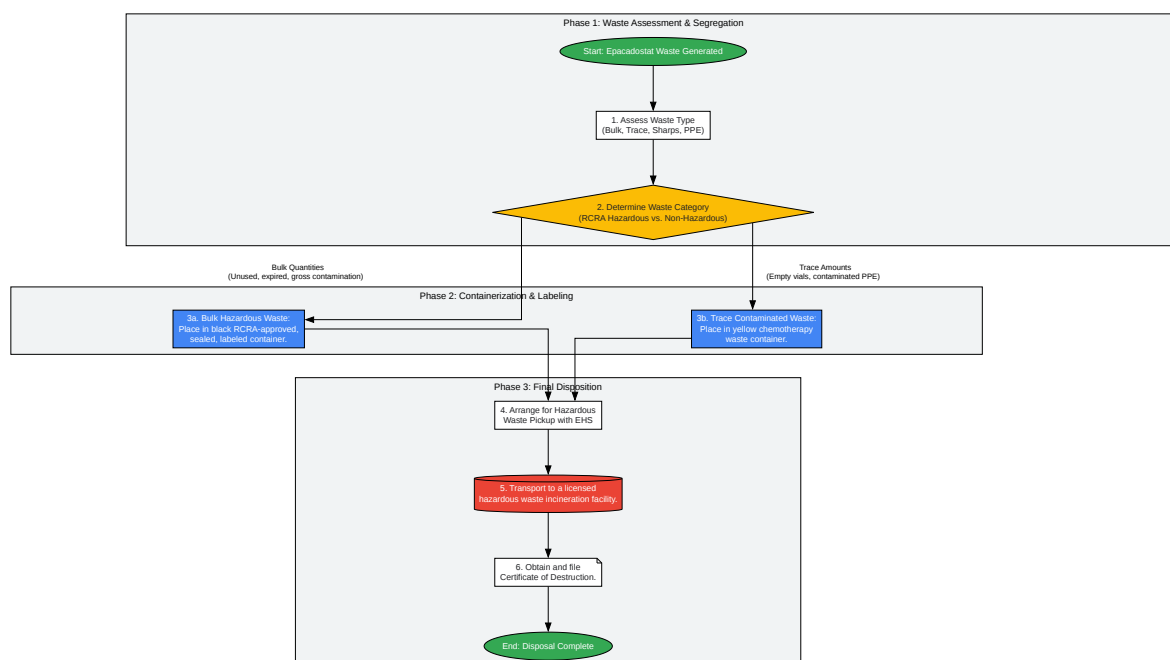
Key Properties of Epacadostat

A summary of quantitative data relevant to the handling and disposal of **Epacadostat** is provided below. This information is essential for safety assessments and for developing appropriate decontamination and disposal strategies.

Parameter	Value	Reference
CAS Number	1204669-58-8	[2]
Molecular Formula	C ₁₁ H ₁₃ BrFN ₇ O ₄ S	[2]
Molecular Weight	438.2 g/mol	[2]
Form	Crystalline solid	
GHS Hazard Statements	H302: Harmful if swallowed H410: Very toxic to aquatic life with long lasting effects	[1]
GHS Precautionary Statements	P273: Avoid release to the environment P501: Dispose of contents/container to an approved waste disposal plant	[1]
Storage Temperature	-20°C (1 year) or -80°C (2 years) for solutions in solvent	[3]
Solubility (DMSO)	30 mg/mL	[2]
Solubility (Ethanol)	20 mg/mL	[2]

Epacadostat Disposal Workflow

The proper disposal of **Epacadostat** follows a structured workflow that begins with waste assessment and ends with documented destruction. This process ensures that all waste streams are handled in compliance with environmental and safety regulations.



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References

- 1. Epacadostat (INCB024360)[1204669-58-8][MSDS [dcchemicals.com]]
- 2. caymanchem.com [caymanchem.com]
- 3. medchemexpress.com [medchemexpress.com]

- To cite this document: BenchChem. [Safe Disposal of Epacadostat: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1139497#epacadostat-proper-disposal-procedures\]](https://www.benchchem.com/product/b1139497#epacadostat-proper-disposal-procedures)

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